

A Technical Guide to the Spectroscopic Characterization of 3-Hydroxybenzohydrazide

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Compound of Interest

Compound Name: 3-Hydroxybenzohydrazide

CAS No.: 5818-06-4

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This guide provides an in-depth analysis of the spectroscopic data for **3-Hydroxybenzohydrazide**, a key intermediate in the synthesis of various pharmaceutical compounds and other biologically active molecules.^[1] A thorough understanding of its spectroscopic signature is paramount for researchers in drug discovery and organic synthesis to ensure structural integrity and purity. This document will delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the interpretation of the spectra and the underlying molecular properties.

Molecular Structure and Key Features

3-Hydroxybenzohydrazide (C₇H₈N₂O₂) possesses a molecular weight of 152.15 g/mol.^{[2][3]} Its structure comprises a benzene ring substituted with a hydroxyl group at the meta-position relative to a carbonyl group (-CONHNH₂). This arrangement of functional groups gives rise to a unique spectroscopic fingerprint, which we will explore in detail.

Caption: Molecular structure of **3-Hydroxybenzohydrazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3-Hydroxybenzohydrazide**, both ^1H and ^{13}C NMR provide valuable structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **3-Hydroxybenzohydrazide** is expected to show distinct signals for the aromatic protons and the protons of the hydrazide and hydroxyl groups. The exact chemical shifts can vary depending on the solvent used, but a typical spectrum in DMSO- d_6 would likely exhibit the following features:

Proton(s)	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
-NH ₂	~4.5	Singlet (broad)	2H
Aromatic CH	6.8 - 7.5	Multiplet	4H
-OH	~9.5	Singlet (broad)	1H
-NH-	~9.8	Singlet (broad)	1H

- Aromatic Protons (6.8 - 7.5 ppm):** The four protons on the benzene ring will appear as a complex multiplet in the aromatic region. Their specific chemical shifts and coupling patterns are influenced by the electronic effects of the hydroxyl and carbohydrazide substituents.
- NH₂ Protons (~4.5 ppm):** The two protons of the primary amine in the hydrazide group are expected to appear as a broad singlet.
- OH Proton (~9.5 ppm):** The phenolic hydroxyl proton will also give a broad singlet, typically at a higher chemical shift.
- NH- Proton (~9.8 ppm):** The amide proton of the hydrazide group is the most deshielded, appearing as a broad singlet at the lowest field.

The broadness of the NH₂, OH, and NH signals is due to quadrupole broadening from the nitrogen atoms and chemical exchange with the solvent.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. Based on data from the closely related 3-hydroxybenzoic acid and general chemical shift tables, the following assignments can be predicted for **3-Hydroxybenzohydrazide** in DMSO-d₆:[\[4\]](#)[\[5\]](#)

Carbon(s)	Expected Chemical Shift (δ, ppm)
C=O	~166
C-OH	~158
Aromatic C-H	114 - 130
Aromatic C (quaternary)	131 - 136

- Carbonyl Carbon (C=O, ~166 ppm): The carbon of the carbonyl group is significantly deshielded and appears at a low field.
- Phenolic Carbon (C-OH, ~158 ppm): The carbon atom attached to the hydroxyl group is also deshielded due to the electronegativity of the oxygen atom.
- Aromatic C-H Carbons (114 - 130 ppm): The four carbon atoms in the benzene ring that are bonded to hydrogen will resonate in this region.
- Quaternary Aromatic Carbons (131 - 136 ppm): The two carbon atoms in the benzene ring that are part of the ring but not bonded to hydrogen (the one attached to the carbohydrazide group and the one between the two CH groups ortho to the hydroxyl group) will appear in this range.

Caption: Numbering scheme for NMR assignments.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **3-Hydroxybenzohydrazide** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).

- Instrumentation: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Obtain the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 12-16 ppm, a pulse angle of 30-45 degrees, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary compared to ^1H NMR. Typical parameters include a spectral width of 200-220 ppm and a relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and calibrating the chemical shifts to the residual solvent peak (DMSO at δ 2.50 for ^1H and δ 39.52 for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **3-Hydroxybenzohydrazide** will show characteristic absorption bands for the O-H, N-H, C=O, and aromatic C=C bonds.

Functional Group	Expected Absorption Range (cm^{-1})	Appearance
O-H (phenolic)	3200 - 3600	Broad
N-H (hydrazide)	3100 - 3400	Medium to strong, may show multiple bands
C-H (aromatic)	3000 - 3100	Sharp, weak to medium
C=O (amide I)	1630 - 1680	Strong, sharp
C=C (aromatic)	1450 - 1600	Medium to strong, multiple bands
C-O (phenolic)	1200 - 1300	Medium to strong
N-H bend (amide II)	1510 - 1570	Medium

- O-H and N-H Stretching: The region above 3000 cm^{-1} will be dominated by broad O-H and N-H stretching vibrations. The broadness is a result of hydrogen bonding.
- C=O Stretching (Amide I band): A strong and sharp absorption band in the region of $1630\text{--}1680\text{ cm}^{-1}$ is a clear indicator of the carbonyl group of the hydrazide.
- Aromatic C=C Stretching: Multiple bands in the $1450\text{--}1600\text{ cm}^{-1}$ region are characteristic of the benzene ring.
- Fingerprint Region: The region below 1500 cm^{-1} will contain a complex pattern of signals that are unique to the molecule, serving as a "fingerprint" for identification.

Experimental Protocol for IR Spectroscopy (KBr Pellet Method)

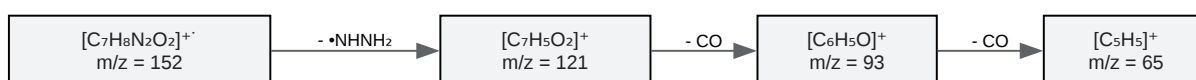
- Sample Preparation: Grind a small amount (1-2 mg) of **3-Hydroxybenzohydrazide** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure to form a thin, transparent KBr pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically in the range of $4000\text{ to }400\text{ cm}^{-1}$.
- Background Correction: Record a background spectrum of an empty sample holder or a pure KBr pellet and subtract it from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **3-Hydroxybenzohydrazide** (MW = 152.15), the electron ionization (EI) mass spectrum is expected to show a molecular ion peak and several characteristic fragment ions.

m/z	Proposed Fragment	Formula
152	$[M]^+$	$[C_7H_8N_2O_2]^+$
121	$[M - NHNH_2]^+$	$[C_7H_5O_2]^+$
93	$[C_7H_5O_2 - CO]^+$	$[C_6H_5O]^+$
65	$[C_6H_5O - CO]^+$	$[C_5H_5]^+$

- Molecular Ion Peak (m/z 152): The peak corresponding to the intact molecule with one electron removed.
- Fragment at m/z 121: Loss of the terminal hydrazinyl group (-NHNH₂) from the molecular ion results in the formation of the 3-hydroxybenzoyl cation.[2]
- Fragment at m/z 93: Subsequent loss of a molecule of carbon monoxide (CO) from the 3-hydroxybenzoyl cation leads to the formation of the hydroxyphenyl cation.[2]
- Fragment at m/z 65: Further fragmentation of the hydroxyphenyl cation can lead to the formation of the cyclopentadienyl cation.[2]



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Caption: Proposed EI-MS fragmentation pathway for **3-Hydroxybenzohydrazide**.

Experimental Protocol for Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- Ionization: Ionize the sample using a high-energy electron beam (typically 70 eV) in the ion source.

- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z .

Conclusion

The collective analysis of NMR, IR, and MS data provides a comprehensive and unambiguous characterization of **3-Hydroxybenzohydrazide**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups, and the mass spectrum confirms the molecular weight and provides insights into the molecule's stability and fragmentation patterns. This guide serves as a valuable resource for scientists working with this important chemical intermediate, ensuring the quality and reliability of their research.

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